

Physical properties of 2,2-dichloropentanoic acid (boiling point, density)

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Compound of Interest

Compound Name: 2,2-dichloropentanoic Acid

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Technical Guide: Physical Properties of 2,2-Dichloropentanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2,2-dichloropentanoic acid**, specifically its boiling point and density. It includes detailed experimental protocols for the determination of these properties and a conceptual workflow illustrating the process of physical property characterization.

Core Physical Properties

2,2-Dichloropentanoic acid ($C_5H_8Cl_2O_2$) is a halogenated carboxylic acid. Its physical properties are influenced by its molecular weight, the presence of the polar carboxyl group, and the two chlorine atoms on the alpha-carbon. These structural features contribute to its boiling point and density.

Data Presentation

The available quantitative data for the physical properties of **2,2-dichloropentanoic acid** are summarized in the table below. It is important to note that these values are cited as estimates and may vary depending on the experimental conditions and purity of the sample.

Physical Property	Value	Notes
Boiling Point	242.14°C	Rough estimate [1]
Density	1.3444 g/cm ³	Rough estimate [1]
Molecular Weight	171.02 g/mol	

Experimental Protocols

Precise determination of the boiling point and density of **2,2-dichloropentanoic acid** requires standardized experimental procedures. The following protocols describe general methods applicable to liquid carboxylic acids. Due to the corrosive nature of **2,2-dichloropentanoic acid**, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn at all times, and all procedures should be conducted in a well-ventilated fume hood.

Determination of Boiling Point by Distillation

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A simple distillation is a common and effective method for determining the boiling point of a liquid sample.

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Clamps and stand
- Three-way adapter (distillation head)
- Thermometer and adapter
- Condenser
- Receiving flask

- Boiling chips or magnetic stir bar

Procedure:

- Assemble the simple distillation apparatus in a fume hood.
- Place a small volume (e.g., 5-10 mL) of **2,2-dichloropentanoic acid** and a few boiling chips or a magnetic stir bar into the round-bottom flask.
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the three-way adapter. This ensures an accurate reading of the temperature of the vapor that is distilling.
- Connect the condenser to a water source, ensuring that water flows in at the lower inlet and out at the upper outlet.
- Begin to gently heat the flask.
- Observe the temperature as the liquid begins to boil and the vapor rises.
- The boiling point is the temperature at which the vapor temperature stabilizes while the liquid is actively distilling and condensing into the receiving flask.
- Record the stable temperature reading as the boiling point. It is also crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Density by Pycnometry

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of the density of a liquid.

Apparatus:

- Pycnometer with a stopper containing a capillary tube
- Analytical balance (accurate to at least 0.001 g)

- Constant temperature water bath
- Distilled water (for calibration)
- Sample of **2,2-dichloropentanoic acid**

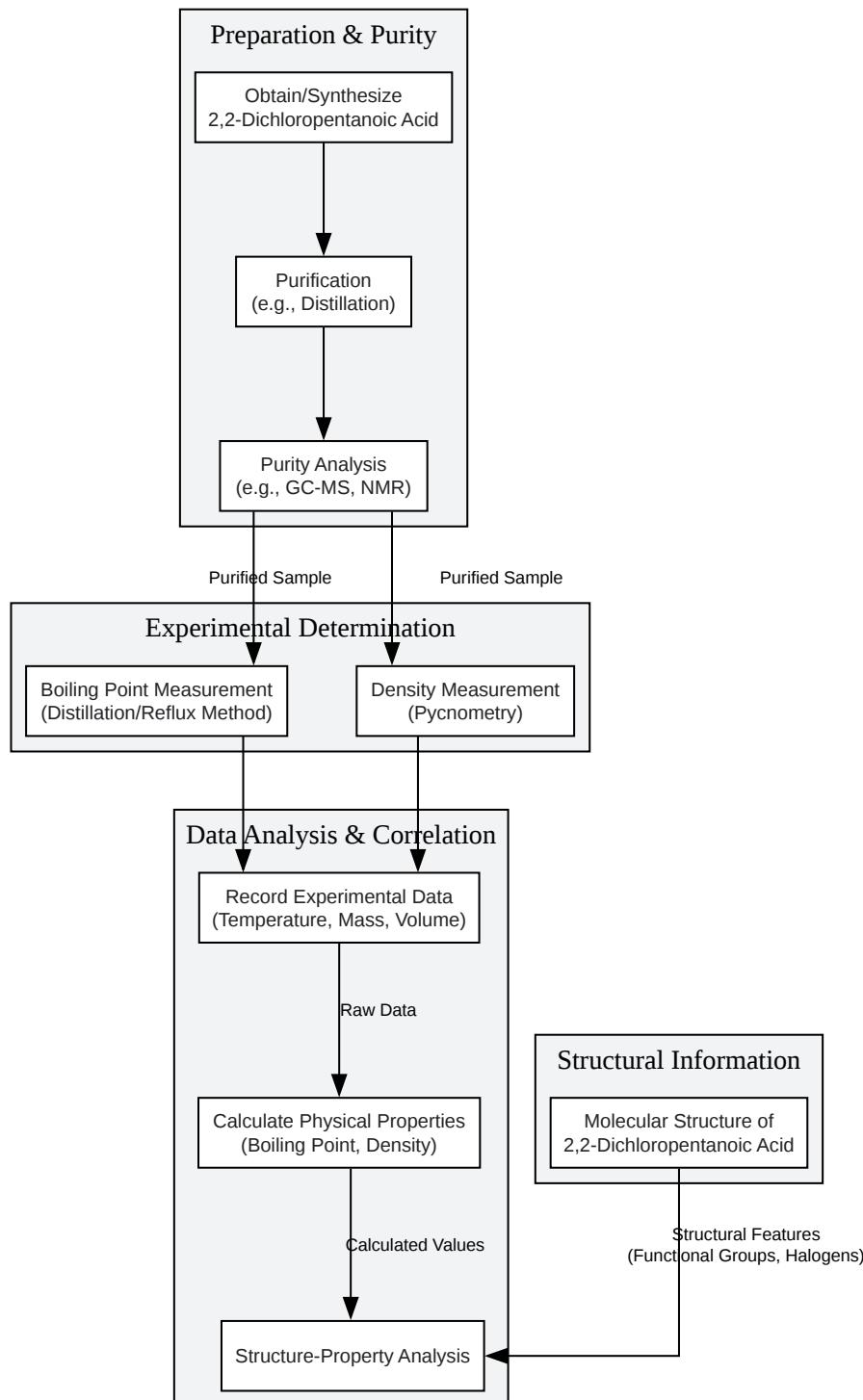
Procedure:

- Calibration of the Pycnometer:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on the analytical balance and record the mass ($m_{\text{pycnometer}}$).
 - Fill the pycnometer with distilled water and insert the stopper, allowing excess water to exit through the capillary.
 - Place the filled pycnometer in a constant temperature water bath (e.g., 20°C or 25°C) until it reaches thermal equilibrium.
 - Remove the pycnometer from the bath, carefully dry the outside, and weigh it. Record the mass ($m_{\text{pycnometer+water}}$).
 - The mass of the water is calculated as: $m_{\text{water}} = m_{\text{pycnometer+water}} - m_{\text{pycnometer}}$.
 - The volume of the pycnometer at the specific temperature can be determined using the known density of water at that temperature ($V = m_{\text{water}} / \rho_{\text{water}}$).
- Measurement of the Sample Density:
 - Empty and thoroughly dry the calibrated pycnometer.
 - Fill the pycnometer with **2,2-dichloropentanoic acid**, insert the stopper, and allow the excess liquid to exit.
 - Thermostate the pycnometer in the same constant temperature water bath used for calibration.

- Dry the outside of the pycnometer and weigh it. Record the mass ($m_{\text{pycnometer+sample}}$).
- The mass of the sample is calculated as: $m_{\text{sample}} = m_{\text{pycnometer+sample}} - m_{\text{pycnometer}}$.
- The density of the sample is then calculated using the calibrated volume of the pycnometer: $\rho_{\text{sample}} = m_{\text{sample}} / V$.

Conceptual Workflow

The following diagram illustrates the logical workflow for the characterization of the physical properties of a chemical compound like **2,2-dichloropentanoic acid**, from sample acquisition to data analysis and correlation with its molecular structure.

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Caption: Workflow for physical property determination.

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References

- 1. chemguide.co.uk [chemguide.co.uk]
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